

# Application Notes: Preparation of a Stable Stock Solution of Choline Tosylate

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## Compound of Interest

Compound Name: Choline tosylate

Cat. No.: B1631491

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## Introduction

**Choline tosylate** (p-toluenesulfonate), a salt of the essential nutrient choline, serves as a valuable compound in various research and pharmaceutical applications. It is recognized as a substrate for choline acetyltransferase (ChAT) and an inhibitor of phospholipase A2 and phospholipase C.<sup>[1][2][3][4]</sup> Proper preparation and storage of stock solutions are critical to ensure experimental reproducibility and maintain the compound's stability and efficacy. These application notes provide detailed protocols for the preparation of stable aqueous and organic stock solutions of **Choline tosylate**, along with essential data on its chemical properties and storage conditions.

## Chemical and Physical Properties

A summary of the key properties of **Choline tosylate** is provided below. This data is essential for accurate calculations and proper handling of the compound.

Property	Value	Citations
CAS Number	55357-38-5	[1][5][6]
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>4</sub> S	[1][5][6]
Molecular Weight	275.36 g/mol	[1][5][6]
Appearance	White to off-white crystalline solid	[2][6]
Melting Point	95-105 °C	[1]
Solubility (Water)	Soluble	[6]
Solubility (DMSO)	100 mg/mL (363.16 mM); may require ultrasound	[3]
Solubility (Methanol)	Slightly soluble	[2][7]
Storage (Solid)	2°C - 8°C, sealed, under inert gas, away from moisture	[1][5][6]

## Experimental Protocols

### 1. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **Choline tosylate** powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[8]
- Refer to the Safety Data Sheet (SDS) for comprehensive handling and safety information.[8]

### 2. Protocol for Preparing a DMSO Stock Solution (e.g., 100 mM)

This protocol is recommended for applications requiring a high concentration stock or when subsequent dilutions will be made in aqueous media where the final DMSO concentration is tolerable for the experimental system.

#### Materials:

- **Choline tosylate** (MW: 275.36 g/mol )
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or covered with foil)
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, use the following formula:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$   
(mg/g)  $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 275.36 \text{ g/mol} \times 1000 \text{ mg/g} = 27.54 \text{ mg}$
- Weighing: Accurately weigh 27.54 mg of **Choline tosylate** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous, sterile DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly. If the solid does not dissolve completely, place the vial in an ultrasonic bath for 5-10 minutes until the solution is clear.<sup>[3]</sup>
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials. Store aliquots as recommended in the stability table below.

### 3. Protocol for Preparing an Aqueous Stock Solution (e.g., 10 mM)

This protocol is suitable for direct use in many biological assays where organic solvents must be avoided.

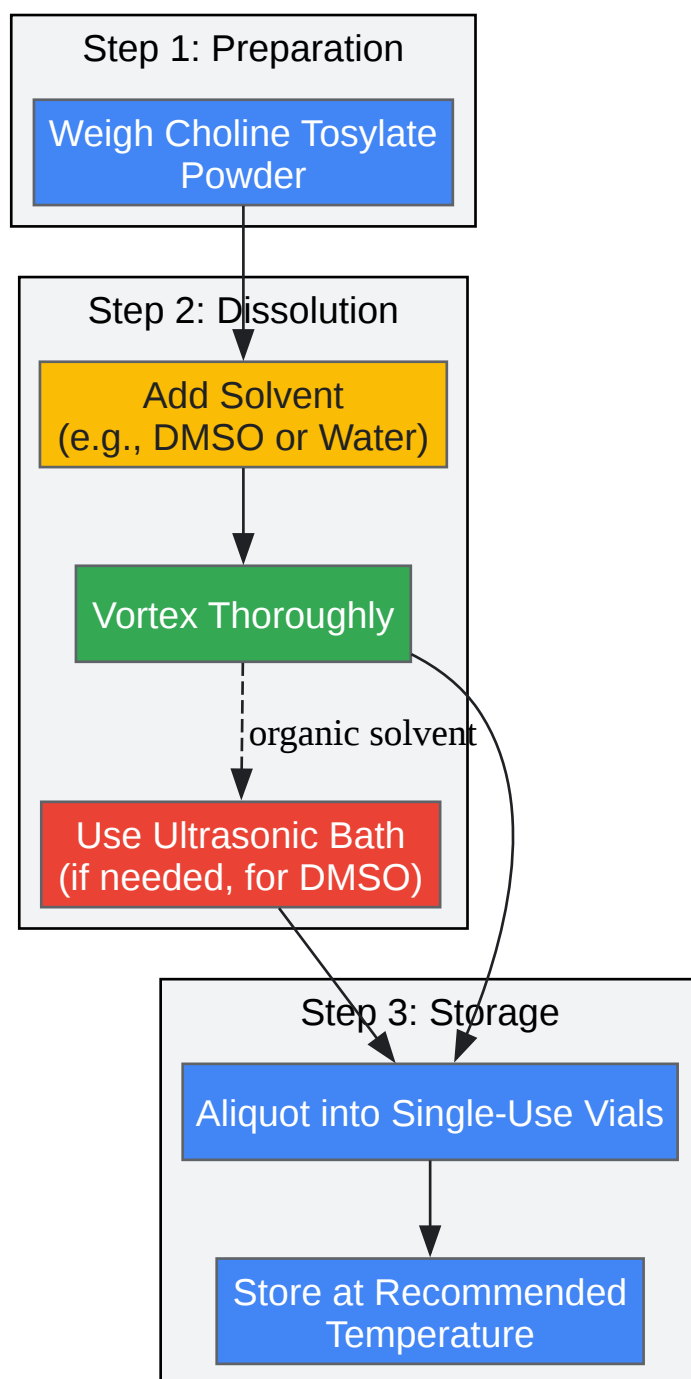
#### Materials:

- **Choline tosylate** (MW: 275.36 g/mol )
- Nuclease-free, sterile water or a suitable sterile buffer (e.g., PBS)
- Sterile conical or microcentrifuge tubes (amber or covered with foil)
- Calibrated analytical balance
- Vortex mixer

#### Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.01 \text{ L} \times 275.36 \text{ g/mol} \times 1000 \text{ mg/g} = 27.54 \text{ mg}$
- Weighing: Accurately weigh 27.54 mg of **Choline tosylate** powder and place it into a sterile tube.
- Dissolution: Add 10 mL of sterile water or buffer to the tube.
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming (to 37°C) can be applied if necessary, but check for any degradation if the solution is heated.
- Sterilization (Optional): If required for cell culture applications, sterile-filter the solution through a 0.22 µm syringe filter into a sterile container.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store as recommended below.

## Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Choline tosylate** stock solutions.

## Stability and Storage Recommendations

Proper storage is crucial to prevent degradation and ensure the long-term stability of **Choline tosylate** stock solutions. Avoid repeated freeze-thaw cycles, as this can compromise the compound's integrity.<sup>[4]</sup>

Solution Type	Storage Temperature	Duration	Citations
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	<sup>[4]</sup> <sup>[8]</sup>
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	<sup>[4]</sup> <sup>[8]</sup>
Aqueous Solution	-20°C	Recommended for short-term (days to weeks)	
Aqueous Solution	-80°C	Recommended for long-term (months)	

#### Best Practices:

- Always store solutions in tightly sealed vials to protect from moisture and air.<sup>[5]</sup>
- Use amber vials or cover clear vials with aluminum foil to protect from light, as some related choline salts are known to be photolabile.<sup>[9]</sup>
- When retrieving a vial from the freezer, allow it to equilibrate to room temperature before opening to prevent water condensation.

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## References

- 1. Choline tosylate | 55357-38-5 | FCA35738 | Biosynth [biosynth.com]
- 2. Choline tosylate | 55357-38-5 [chemicalbook.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. chemscene.com [chemscene.com]
- 6. Page loading... [wap.guidechem.com]
- 7. CHOLINE P-TOLUENESULFONATE SALT [chembk.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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